

In-depth Technical Guide: Physicochemical Properties of 5-Methoxy-12-phenylrubicene

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Compound of Interest

Compound Name: 5-Methoxy-12-phenylrubicene

Cat. No.: B15171363

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To: Researchers, Scientists, and Drug Development Professionals

Subject: Comprehensive Overview of **5-Methoxy-12-phenylrubicene**

Introduction

This document provides a detailed overview of the physicochemical properties of the polycyclic aromatic hydrocarbon, **5-Methoxy-12-phenylrubicene**. Due to the limited availability of public domain data, this guide focuses on the foundational information available and outlines the general experimental approaches for the characterization of such compounds.

While specific experimental values for properties like melting point, boiling point, and density for **5-Methoxy-12-phenylrubicene** are not readily available in published literature, this guide presents a framework for the determination and analysis of these essential characteristics.

Physicochemical Properties

A comprehensive understanding of the physicochemical properties of a compound is fundamental for any research and development application. For **5-Methoxy-12-phenylrubicene**, the following table summarizes the key properties that require experimental determination.

| Property | Value | Experimental Protocol |
|-------------------|--------------------|---|
| Molecular Formula | C33H20O | Calculated from structural formula. |
| Molecular Weight | 436.52 g/mol | Calculated from atomic weights. |
| CAS Number | 922185-03-3 | As registered in chemical databases. |
| Melting Point | Data not available | Differential Scanning Calorimetry (DSC) or Capillary Melting Point Method. |
| Boiling Point | Data not available | Thermogravimetric Analysis (TGA) under controlled atmosphere. |
| Density | Data not available | Gas pycnometry for solid samples. |
| Solubility | Data not available | Determination of solubility in a range of polar and non-polar solvents at various temperatures. |

Experimental Protocols

The following sections detail the standard methodologies for the synthesis and characterization of novel polycyclic aromatic hydrocarbons like **5-Methoxy-12-phenylrubicene**.

Synthesis of 5-Methoxy-12-phenylrubicene

A plausible synthetic route for **5-Methoxy-12-phenylrubicene** would likely involve a multi-step process, culminating in the formation of the extended polycyclic aromatic system. A generalized workflow for such a synthesis is depicted below.

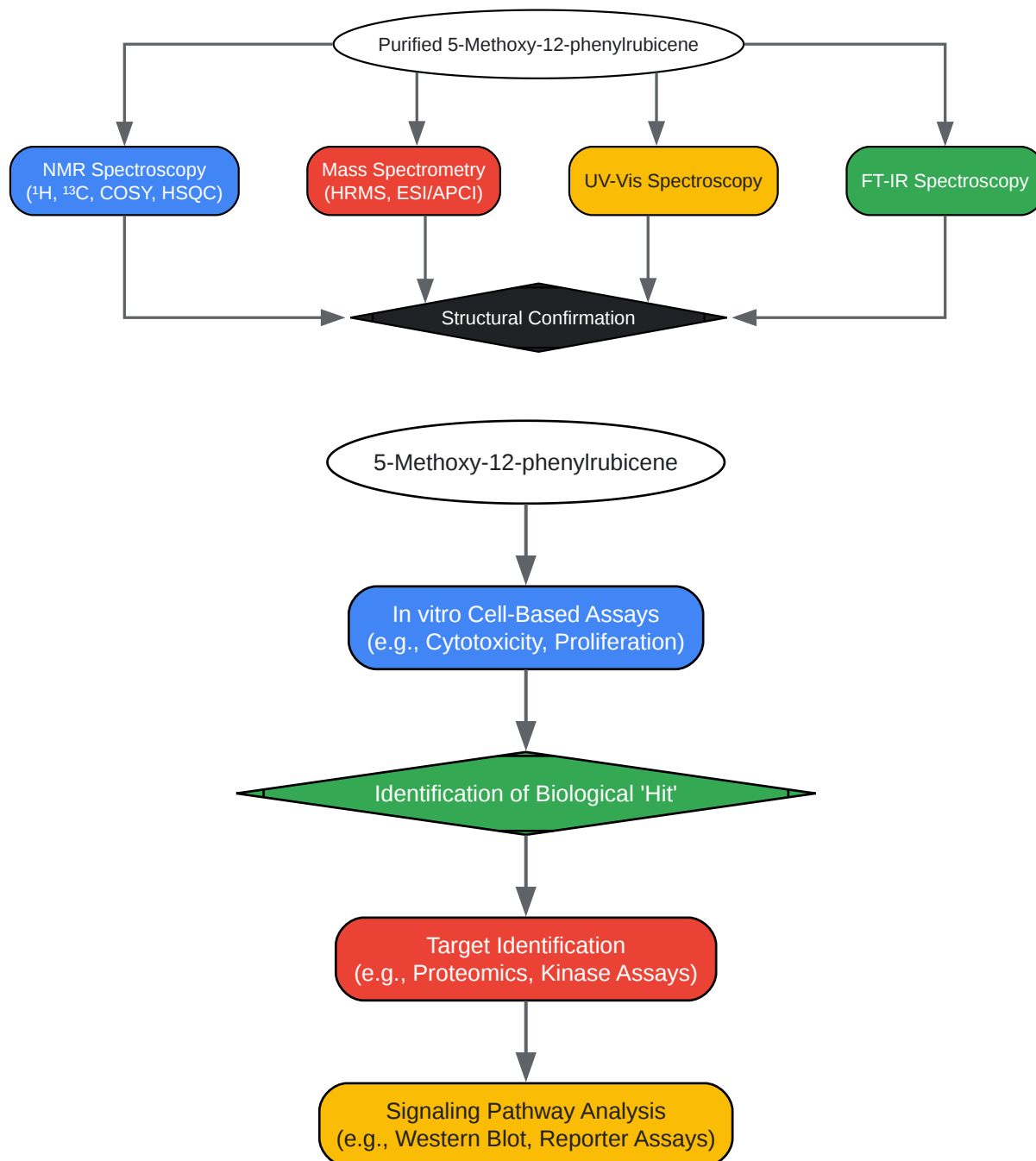
Caption: Generalized synthetic workflow for polycyclic aromatic hydrocarbons.

Detailed Steps:

- **Starting Material Acquisition:** Procurement of appropriately substituted precursor molecules.
- **Cross-Coupling:** Formation of a key carbon-carbon bond between the precursor fragments. This is often achieved using palladium-catalyzed cross-coupling reactions.
- **Cyclization:** An intramolecular reaction to form one or more of the rings of the rubicene core. This can be acid-catalyzed or proceed through other cyclization strategies.
- **Aromatization:** The newly formed ring system is often aromatized in a final step, typically through oxidation or dehydrogenation, to yield the fully conjugated polycyclic aromatic hydrocarbon.
- **Purification:** The crude product is purified to remove starting materials, reagents, and side products. This is crucial for obtaining accurate physicochemical and spectroscopic data.
- **Characterization:** The identity and purity of the final compound are confirmed using a suite of analytical techniques.

Characterization Techniques

The structural confirmation of **5-Methoxy-12-phenylrubicene** would rely on a combination of spectroscopic methods.



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